

Application Notes and Protocols: E104 (Quinoline Yellow) in Textile Dyeing Processes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E104

Cat. No.: B12383595

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These application notes provide a comprehensive overview of the use of **E104**, also known as Quinoline Yellow, Acid Yellow 3, or C.I. 47005, in textile dyeing processes. This document outlines the dye's chemical properties, offers detailed experimental protocols for dyeing synthetic fabrics, presents data on expected performance, and illustrates the experimental workflow.

Introduction to E104 (Quinoline Yellow)

Quinoline Yellow (**E104**) is a synthetic anionic dye belonging to the quinophthalone class.^{[1][2]} It is characterized by its bright, greenish-yellow hue and is utilized in various industries, including textiles.^{[1][3]} Due to the presence of sulfonic acid groups, it is water-soluble, making it suitable for aqueous dyeing processes.^[2] **E104** is particularly effective for dyeing synthetic fibers such as nylon and polyester.^{[4][5]}

Chemical and Physical Properties of **E104** (Quinoline Yellow)

Property	Value	Reference
C.I. Name	Acid Yellow 3	[6]
C.I. Number	47005	[7]
CAS Number	8004-92-0	[6]
Molecular Formula	C18H9NNa2O8S2	[6]
Appearance	Yellow to orange powder	[6]
Solubility	Water-soluble	[2]

Experimental Protocols

This section details the methodologies for dyeing nylon and polyester fabrics with **E104** using the exhaust dyeing method.

Exhaust Dyeing of Nylon Fabric with E104

This protocol is designed for laboratory-scale exhaust dyeing of nylon fabric.

Materials and Equipment:

- Nylon fabric (scoured and bleached)
- **E104** (Quinoline Yellow, Acid Yellow 3)
- Acetic acid (CH₃COOH)
- Leveling agent (e.g., alkyl sulfonate compound)[3]
- Laboratory dyeing machine (e.g., Rotadryer)
- Beakers and graduated cylinders
- Pipettes
- pH meter

- Spectrophotometer
- Colorfastness testing equipment (e.g., Crockmeter, Launder-Ometer)

Procedure:

- Dye Bath Preparation:
 - Prepare a stock solution of **E104** (e.g., 1% w/v).
 - Calculate the required amount of dye, acetic acid, and leveling agent based on the weight of the fabric (owf). A typical recipe is:
 - **E104**: 1.0% owf
 - Acetic Acid: 1.0 g/L (to achieve a pH of 4.5-5.5)[8][9]
 - Leveling Agent: 1.0 g/L[8]
 - Set the liquor ratio (the ratio of the weight of the goods to the volume of the dyebath) to 1:20.[8][10]
 - In a beaker, add the calculated amount of water, leveling agent, and **E104** stock solution. Stir until fully dissolved.
 - Add acetic acid to adjust the pH of the dyebath to the desired range (4.5-5.5).[8][9]
- Dyeing Process:
 - Introduce the pre-wetted nylon fabric into the dyebath at room temperature.
 - Place the vessel in the laboratory dyeing machine.
 - Raise the temperature to 90-98°C at a rate of 2°C/minute.[9][11]
 - Maintain the temperature at 90-98°C for 30-60 minutes to allow for dye exhaustion and fixation.[8][11]
 - Cool the dyebath down to 60°C.

- After-treatment:
 - Remove the dyed fabric from the dyebath.
 - Rinse the fabric thoroughly with cold water to remove any unfixed dye.[\[11\]](#)
 - Perform a soaping wash with a non-ionic detergent (e.g., 2 g/L) at 60°C for 15 minutes.
 - Rinse again with cold water until the water runs clear.
 - Squeeze out excess water and air-dry the fabric.

Exhaust Dyeing of Polyester Fabric with E104

This protocol outlines the high-temperature exhaust dyeing process for polyester fabric.

Materials and Equipment:

- Polyester fabric (scoured and heat-set)
- **E104** (Quinoline Yellow, as a disperse dye formulation)
- Dispersing agent
- Acetic acid
- Reduction clearing agent (e.g., sodium hydrosulfite and caustic soda)[\[12\]](#)
- High-temperature laboratory dyeing machine
- Standard laboratory equipment as listed in 2.1.

Procedure:

- Dye Bath Preparation:
 - Prepare a dispersion of the **E104** disperse dye with a dispersing agent in water.
 - Set the liquor ratio to 1:10.[\[4\]](#)[\[13\]](#)

- The typical recipe is:
 - **E104** (disperse): 1.0% owf
 - Dispersing Agent: 1.0 g/L
 - Acetic Acid: to maintain pH 4.5-5.5[5]
- Add the dye dispersion and acetic acid to the dyebath.
- Dyeing Process:
 - Introduce the polyester fabric into the dyebath at 60°C.
 - Raise the temperature to 130°C at a rate of 2°C/minute.[5]
 - Hold at 130°C for 60 minutes.[5]
 - Cool the dyebath to 70°C.
- Reduction Clearing:
 - This step is crucial to remove unfixed surface dye and improve fastness properties.[12][14]
 - Prepare a reduction clearing bath with:
 - Sodium Hydrosulfite: 2 g/L[12]
 - Caustic Soda: 2 g/L[12]
 - Treat the dyed fabric in this bath at 80°C for 20 minutes.[12]
 - Rinse the fabric thoroughly with hot and then cold water.
 - Neutralize the fabric with a dilute solution of acetic acid (0.5 g/L).
 - Rinse again with cold water and dry.

Data Presentation

The following tables present example data for the performance of **E104** on synthetic fabrics. The test methodologies are based on ISO standards.

Table 1: Colorfastness Properties of **E104** on Nylon and Polyester

Fastness Property	ISO Standard	Nylon (Rating 1-5)	Polyester (Rating 1-5)
Washing	ISO 105-C06[15][16]	4-5	4
Light (Xenon Arc)	ISO 105-B02[7][15]	4	5
Rubbing (Dry)	ISO 105-X12[15][17]	4-5	4-5
Rubbing (Wet)	ISO 105-X12[15][17]	4	4
Perspiration (Acidic & Alkaline)	ISO 105-E04[17]	4	4-5

Note: Ratings are on a scale of 1 to 5, where 5 represents the best fastness.[7]

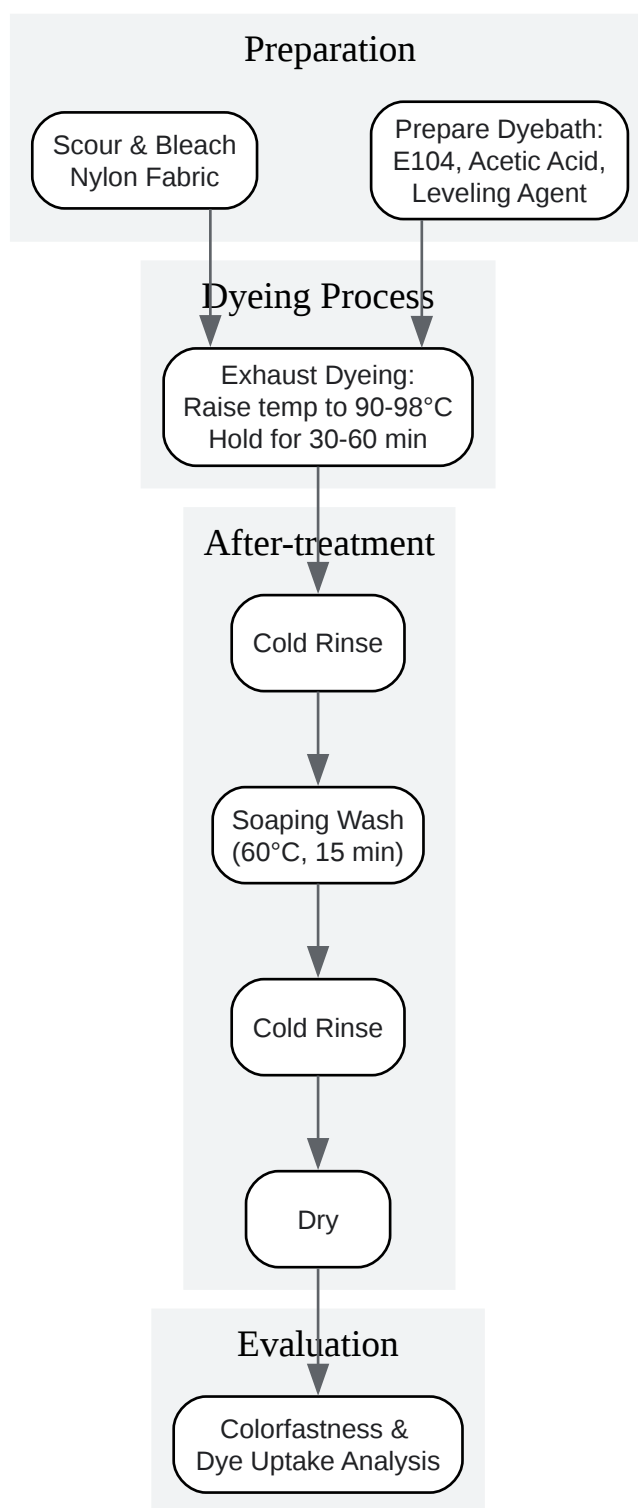
Table 2: Dye Uptake of **E104** on Nylon and Polyester

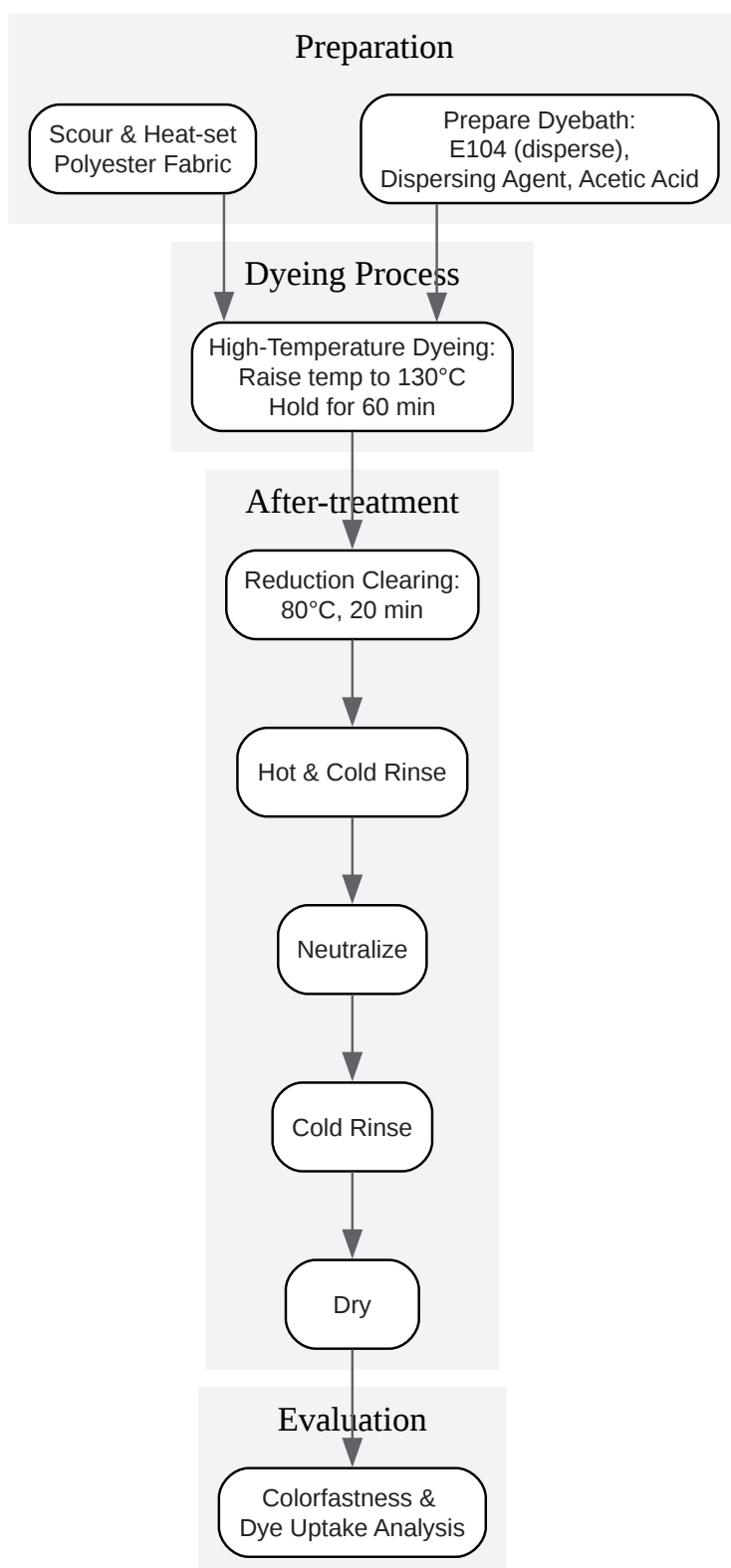
Fiber Type	Dyeing Temperature (°C)	Dye Concentration (% owf)	Dye Uptake (%)
Nylon	95	1.0	92
Polyester	130	1.0	95

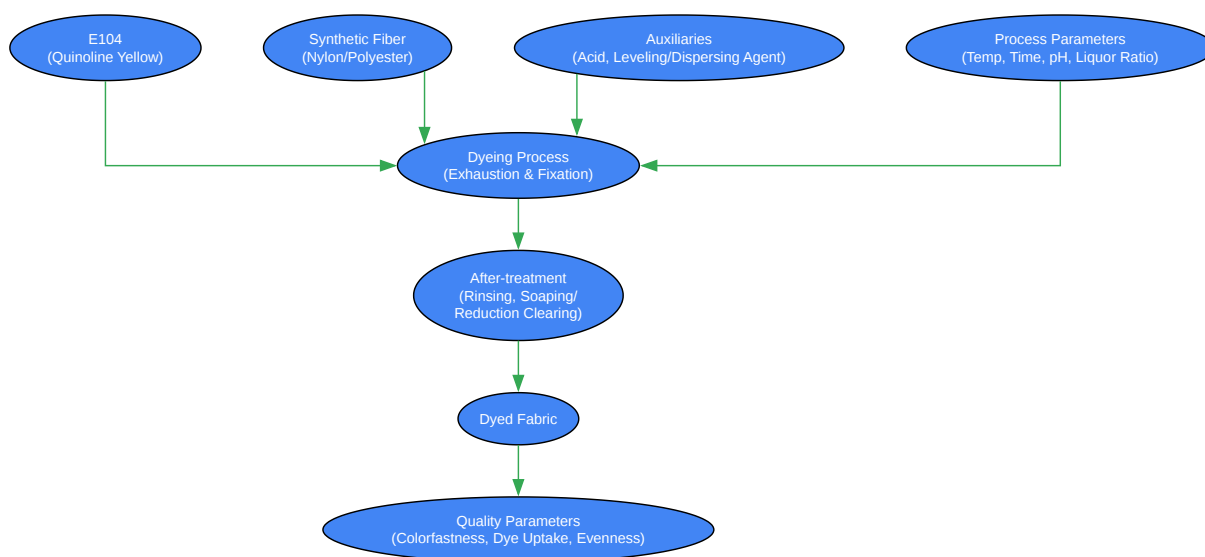
Note: Dye uptake can be determined spectrophotometrically by measuring the dye concentration in the dyebath before and after the dyeing process.[18][19][20][21]

Visualizations

The following diagrams illustrate the experimental workflows for the dyeing processes described.







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